

# Technical Support Center: SLES Cold Storage & Phase Stability

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Sodium lauryl polyoxyethylene ether sulfate*

CAS No.: *15826-16-1*

Cat. No.: *B091372*

[Get Quote](#)

Current Status: Operational Topic: Resolving SLES (Sodium Lauryl Ether Sulfate) Cloud Point & Gelation Issues Authorized By: Senior Application Scientist Target Audience: Formulation Chemists, Process Engineers, Supply Chain QA

## Core Concept: The "Cloud Point" Misnomer

Before troubleshooting, we must correct the terminology to ensure scientific accuracy.

In the industry, "cloud point" is often used colloquially to describe SLES becoming hazy or solid in cold storage. However, strictly speaking:

- Non-ionic surfactants have a Cloud Point: The temperature above which they phase separate.[1]
- Anionic surfactants (like SLES) have a Krafft Point: The temperature below which micelles cannot form, and the surfactant precipitates into hydrated crystals.

Why this matters: If you treat SLES haze like a non-ionic cloud point (by cooling it down), you will make the problem worse. SLES requires heat to re-solubilize.

## Diagnostic & Immediate Remediation (Q&A)

### Q1: My SLES 70% drums have turned into a white, opaque paste in the warehouse (5°C). Is the product ruined?

Status: Recoverable (High Probability)

Root Cause: You have dropped below the flowability limit (approx. 10–15°C for 70% active). The surfactant has crystallized out of solution (Krafft phenomenon).[2]

Immediate Action Protocol:

- Move to Hot Room: Relocate drums to a heating chamber set to 30°C – 40°C.
- Time Factor: Allow 24–48 hours for core temperature equilibration. Plastic drums conduct heat poorly.
- Agitation: Do NOT use high-shear mixing while cold. This introduces air bubbles which are nearly impossible to remove from viscous SLES 70%. Use a low-speed drum stirrer only after the material has softened.

Critical Warning: Do not exceed 50°C. SLES undergoes acid hydrolysis at high temperatures, cleaving the sulfate group and releasing sulfuric acid. This reaction is autocatalytic (the acid produced accelerates further decomposition).

### Q2: We tried diluting the cold SLES 70% with water to make it flow, but it turned into a solid "gel block." Why?

Status: Process Error

Root Cause: You entered the "Middle Phase Gel Region." SLES exhibits complex rheology. At 70%, it is a flowable paste (lamellar liquid crystal). At 28%, it is a liquid (micellar solution).

However, between 30% and 60% concentration, SLES forms a hexagonal liquid crystal phase which is extremely viscous (up to 100,000 cP).

The Fix:

- Never add water to SLES 70%.
- Always add SLES 70% to water.[3]

(See Module 3 for the detailed visualization of this mechanism)

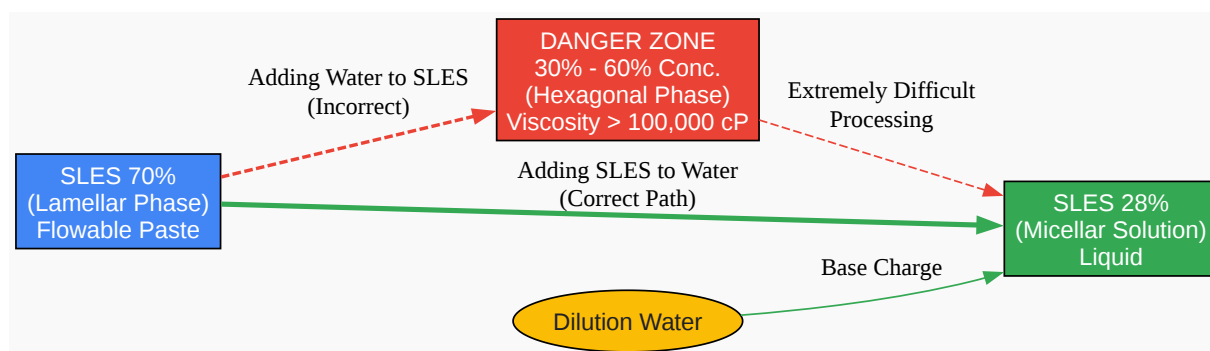
### Q3: My SLES 28% is clear but has needle-like crystals at the bottom.

Status: Monitor / Mild Heat

Root Cause: SLES 28% has a freezing point near 0°C (similar to water). If stored near freezing, the surfactant precipitates. Action: Gentle warming to 20°C with mild agitation will redissolve the crystals. Verify pH is > 5.0 before heating to prevent hydrolysis.

## Visualizing the Phase Behavior

The following diagram illustrates the "Gel Region" trap and the correct dilution pathway.



[Click to download full resolution via product page](#)

Figure 1: The SLES Dilution Pathway. Adding water to high-active surfactant forces the mixture through the high-viscosity "Gel Region" (Red), causing equipment blockage. Adding surfactant to water (Green) bypasses this phase.

## Standard Operating Procedures (SOPs)

### Protocol A: Safe Reheating of Frozen SLES

Objective: Restore flowability without hydrolysis.

Parameter	Specification	Reason
Max Temp	45°C - 50°C	Prevent hydrolysis (cleavage of sulfate group).
pH Check	Must be > 5.0	Acidic pH accelerates hydrolysis autocatalytically.
Agitation	Low Shear (< 100 RPM)	Prevent aeration. Air bubbles in viscous SLES act as nucleation sites for haze.
Equipment	Hot Room or Jacket	Immersion heaters cause localized overheating (hot spots).

### Protocol B: The "Reverse Dilution" Method

Objective: Dilute SLES 70% to 28% without gelling.

- Charge Vessel: Fill mixing tank with the calculated mass of water (and preservatives/salt if required).
- Initiate Agitation: Start mixer at medium speed to create a vortex.
- Inject SLES: Pump SLES 70% into the vortex or via an in-line high-shear mixer.
  - Note: Use a Progressive Cavity Pump for the 70% feed (positive displacement).[4][5] Centrifugal pumps will cavitate.

- Monitor: Ensure the bulk viscosity remains low throughout the addition.

## Advanced Troubleshooting: Hydrolysis & Stability

If SLES is stored hot ( $>50^{\circ}\text{C}$ ) or acidic ( $< \text{pH } 5$ ) for extended periods, it degrades.

The Chemical Mechanism:

Symptoms of Hydrolysis:

- pH Drop: The solution becomes increasingly acidic over time.
- Separation: An oily layer forms on top (the ethoxylated alcohol).
- Sulfate Spike: Inorganic sulfate levels increase.

Prevention Strategy:

- Buffer: Ensure formulation contains a buffer (e.g., Citrate/Citric Acid) to maintain pH 5.5–7.0.
- Storage: Store 70% paste in stainless steel (316L) or plastic. Avoid mild steel (iron catalyzes degradation).

## References

- Stepan Company. (2023).[6] STEOL® CS-460 Technical Data Sheet. Retrieved from
- BASF. (2022). Texapon® N 70 Technical Information. Retrieved from
- Abbott, S. (2021). Krafft Point vs Cloud Point: Practical Surfactants. Steven Abbott Science. Retrieved from
- Tapflo Pumps. (2023). Your Guide To Diluting & Mixing SLES. Retrieved from
- Yeser Chemicals. (2023). Comprehensive Guide to Diluting SLES 70% to 28%. Retrieved from

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. ijset.in \[ijset.in\]](http://ijset.in)
- [2. Krafft temperature - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. hnlcaw.com \[hnlcaw.com\]](http://hnlcaw.com)
- [4. recondi.ro \[recondi.ro\]](http://recondi.ro)
- [5. tapflopumps.co.uk \[tapflopumps.co.uk\]](http://tapflopumps.co.uk)
- [6. interchimie.fr \[interchimie.fr\]](http://interchimie.fr)
- To cite this document: BenchChem. [Technical Support Center: SLES Cold Storage & Phase Stability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091372/docs#technical-support-center-sles-cold-storage-phase-stability\]](https://www.benchchem.com/product/b091372/docs#technical-support-center-sles-cold-storage-phase-stability)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)